

Synthesis of 3-(Piperidin-1-ylsulfonyl)aniline: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: 3-(Piperidin-1-ylsulfonyl)aniline

Cat. No.: B1306169

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive, step-by-step protocol for the chemical synthesis of **3-(Piperidin-1-ylsulfonyl)aniline**. This compound is of interest to the pharmaceutical industry due to its potential biological activities, including its role as a dihydrofolate reductase (DHFR) inhibitor.^[1] The synthesis is a two-step process commencing with the reaction of 3-nitrobenzenesulfonyl chloride with piperidine to yield the intermediate, 1-(3-nitrophenylsulfonyl)piperidine. This intermediate is subsequently reduced to the final product, **3-(Piperidin-1-ylsulfonyl)aniline**. This protocol includes detailed experimental procedures, characterization data, and a visualization of the relevant biological pathway.

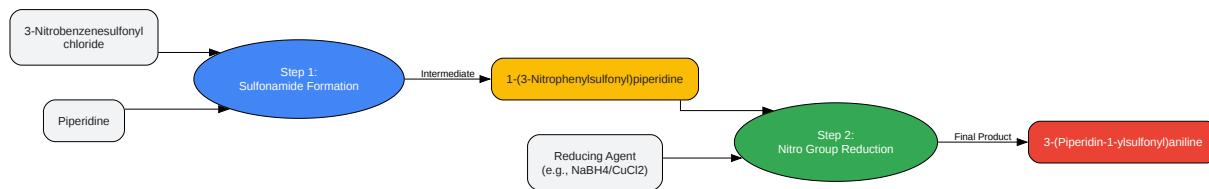
Introduction

3-(Piperidin-1-ylsulfonyl)aniline is a sulfonamide derivative with a molecular formula of $C_{11}H_{16}N_2O_2S$.^[1] Sulfonamides are a well-established class of compounds in medicinal chemistry with a broad range of biological activities. The title compound has been identified as a potential inhibitor of dihydrofolate reductase (DHFR), an enzyme critical in the folate metabolic pathway.^[1] Inhibition of DHFR disrupts the synthesis of nucleotides, which can lead to the cessation of cell growth and proliferation, making it a target for anticancer therapies.^[1]

This protocol provides a reliable method for the synthesis of **3-(Piperidin-1-ylsulfonyl)aniline** to facilitate further research into its therapeutic potential.

Synthesis Workflow

The synthesis of **3-(Piperidin-1-ylsulfonyl)aniline** is achieved through a two-step process as illustrated in the workflow diagram below.



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Caption: Two-step synthesis of **3-(Piperidin-1-ylsulfonyl)aniline**.

Experimental Protocols

Step 1: Synthesis of **1-(3-Nitrophenylsulfonyl)piperidine**

Materials:

- 3-Nitrobenzenesulfonyl chloride
- Piperidine
- Dichloromethane (DCM)
- Triethylamine (TEA)
- Deionized water

- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve 3-nitrobenzenesulfonyl chloride (1.0 equivalent) in dichloromethane.
- To this stirred solution, add triethylamine (1.2 equivalents) as a base.
- Slowly add piperidine (1.1 equivalents) to the reaction mixture at room temperature.
- Allow the reaction to stir at room temperature for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, wash the organic layer with deionized water (2 x 50 mL) and then with brine (1 x 50 mL) in a separatory funnel.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- The crude 1-(3-nitrophenylsulfonyl)piperidine can be purified by recrystallization or column chromatography.

Step 2: Synthesis of 3-(Piperidin-1-ylsulfonyl)aniline

Materials:

- 1-(3-Nitrophenylsulfonyl)piperidine
- Sodium borohydride (NaBH_4)
- Copper(II) chloride (CuCl_2)
- Isopropanol
- Water
- Sodium hydroxide (NaOH) solution
- Diethyl ether
- Hydrochloric acid (HCl)
- Magnetic stirrer and stir bar
- Round-bottom flask
- Reflux condenser

Procedure:

- In a round-bottom flask, prepare a suspension of sodium borohydride (7.5 equivalents) in a 2:1 mixture of isopropanol and water.
- To this stirred suspension, add 1-(3-nitrophenylsulfonyl)piperidine (1.0 equivalent).
- Add a catalytic amount of copper(II) chloride.
- The reaction mixture can be stirred at room temperature or gently heated to facilitate the reduction. Monitor the reaction progress by TLC.
- Upon completion, carefully quench the reaction by the slow addition of an acidic solution (e.g., dilute HCl) to neutralize the excess sodium borohydride.
- Make the solution basic by adding a sodium hydroxide solution.

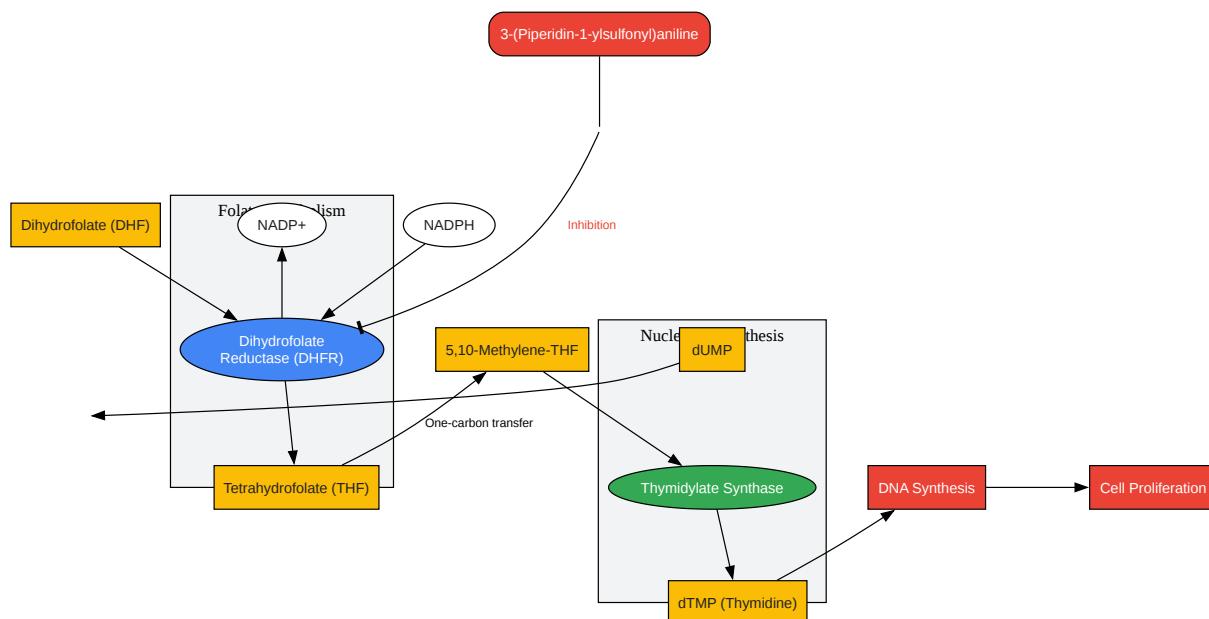
- Extract the product with diethyl ether (3 x 50 mL).
- Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate the organic layer under reduced pressure to yield the crude **3-(Piperidin-1-ylsulfonyl)aniline**.
- The final product can be purified by column chromatography or recrystallization to obtain a pure solid.

Data Presentation

Compound	Molecular Formula	Molecular Weight (g/mol)	Physical State	Melting Point (°C)
1-(3-Nitrophenylsulfonyl)piperidine	C ₁₁ H ₁₄ N ₂ O ₄ S	270.31	Solid	Not available
3-(Piperidin-1-ylsulfonyl)aniline	C ₁₁ H ₁₆ N ₂ O ₂ S	240.32	Solid	116-117

Biological Context: Dihydrofolate Reductase (DHFR) Inhibition

3-(Piperidin-1-ylsulfonyl)aniline has been noted for its interaction with dihydrofolate reductase (DHFR), a key enzyme in the folate pathway.^[1] The diagram below illustrates the role of DHFR and the consequence of its inhibition.



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Caption: Inhibition of DHFR by **3-(Piperidin-1-ylsulfonyl)aniline** disrupts nucleotide synthesis.

Conclusion

The provided protocol offers a clear and reproducible method for the synthesis of **3-(Piperidin-1-ylsulfonyl)aniline**. The two-step synthesis is robust and utilizes standard laboratory

techniques and reagents. The characterization data and the visualization of the DHFR pathway provide a comprehensive resource for researchers interested in the synthesis and biological evaluation of this and similar compounds. This information is intended to support further investigation into the potential therapeutic applications of this class of molecules.

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References

- 1. Buy 3-(Piperidin-1-ylsulfonyl)aniline | 22184-99-2 [smolecule.com]
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